

# Application Note: Demethylmurrayanine in Cell Culture Systems

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## Compound of Interest

Compound Name: Demethylmurrayanine

CAS No.: 123497-84-7

Cat. No.: B169625

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## Topic: Evaluation of Demethylmurrayanine (1-Hydroxy-3-formylcarbazole) for Anti-Inflammatory and Cytotoxic Potency

### Part 1: Introduction & Compound Profile

#### Executive Summary

**Demethylmurrayanine** (CAS: 123497-84-7), also known as 1-hydroxy-9H-carbazole-3-carbaldehyde, is a bioactive carbazole alkaloid isolated from *Murraya koenigii* (Curry tree).<sup>[1]</sup> Structurally, it is the demethylated analog of Murrayanine. While the methylated parent compound (Murrayanine) is well-documented, the presence of the free hydroxyl group at the C-1 position in **Demethylmurrayanine** significantly alters its physicochemical interactions, potentially enhancing antioxidant capacity and hydrogen-bonding potential with protein targets.

This guide provides a standardized framework for researchers to evaluate **Demethylmurrayanine** in in vitro models, specifically focusing on anti-inflammatory activity (RAW 264.7 model) and cytotoxicity/apoptosis induction (Cancer cell lines).

## Physicochemical Profile

Property	Specification
Chemical Name	1-Hydroxy-9H-carbazole-3-carbaldehyde
Synonyms	Demethylmurrayanine, 3-Formyl-1-hydroxycarbazole
CAS Number	123497-84-7
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	211.22 g/mol
Appearance	Yellow crystalline powder
Solubility	Soluble in DMSO (>10 mg/mL), Acetone.[1] Insoluble in water.
Storage	-20°C, desiccated, protected from light.

## Part 2: Reagent Preparation & Handling

### Stock Solution Preparation (Self-Validating Protocol)

The critical failure point in carbazole alkaloid experiments is precipitation in aqueous media.

**Demethylmurrayanine** is hydrophobic.[2]

Protocol:

- Weighing: Accurately weigh 2.11 mg of **Demethylmurrayanine**.
- Solvent: Add 1.0 mL of sterile, cell-culture grade DMSO (Dimethyl Sulfoxide).
- Dissolution: Vortex for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Concentration: This yields a 10 mM Stock Solution.
- Storage: Aliquot into 20 µL volumes in amber tubes. Store at -20°C. Do not freeze-thaw more than 3 times.

## Working Solution & Vehicle Control

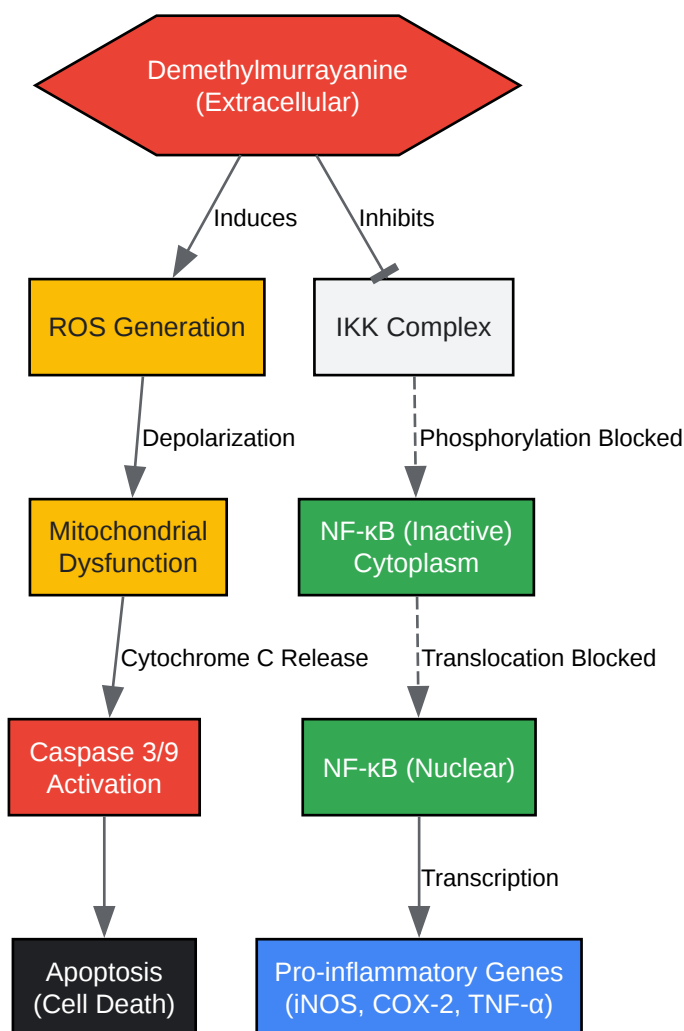
- Dilution Rule: The final DMSO concentration in the cell culture well must never exceed 0.5% (v/v), with 0.1% being the ideal target to avoid solvent toxicity.[2]
- Preparation: Dilute the 10 mM stock into pre-warmed complete culture media immediately prior to treatment.
  - Example: To achieve 10  $\mu$ M final concentration: Add 1  $\mu$ L of 10 mM Stock to 999  $\mu$ L of Media. (Final DMSO = 0.1%).[3]

## Part 3: Biological Mechanism & Experimental Logic Structure-Activity Relationship (SAR)

**Demethylmurrayanine** belongs to the carbazole alkaloid class. Research on related analogs (Mahanine, Girinimbine) suggests a dual mechanism of action:

- Anti-Inflammatory: Inhibition of the NF- $\kappa$ B signaling pathway, preventing the nuclear translocation of p65 and subsequent expression of pro-inflammatory cytokines (iNOS, COX-2).
- Pro-Apoptotic: Disruption of mitochondrial membrane potential ( ), leading to Cytochrome C release and Caspase-3/9 activation.

## Signaling Pathway Visualization



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Caption: Proposed mechanism of action showing dual targeting: induction of mitochondrial apoptosis and inhibition of NF- $\kappa$ B inflammatory signaling.

## Part 4: Experimental Protocols

### Experiment A: Cytotoxicity Screening (MTT/CCK-8 Assay)

Objective: Determine the IC<sub>50</sub> value of **Demethylmurrayanine** in cancer cells (e.g., HepG2, MCF-7) vs. normal cells.

- Seeding: Plate cells at

cells/well in a 96-well plate. Incubate 24h for attachment.

- Treatment:
  - Prepare serial dilutions of **Demethylmurrayanine**: 0, 1, 5, 10, 25, 50, 100  $\mu\text{M}$ .
  - Control: Media + 0.1% DMSO (Vehicle Control).
  - Blank: Media only (no cells).
- Incubation: Treat cells for 24h and 48h.
- Development:
  - Add 10  $\mu\text{L}$  MTT reagent (5 mg/mL) to each well. Incubate 4h at 37°C.
  - Remove media carefully.
  - Add 100  $\mu\text{L}$  DMSO to dissolve formazan crystals.
- Read: Measure Absorbance at 570 nm.
- Analysis: Calculate % Viability =  
  
. Plot dose-response curve to derive IC50.

## Experiment B: Anti-Inflammatory Activity (Nitric Oxide Inhibition)

Objective: Assess inhibition of NO production in LPS-stimulated RAW 264.7 macrophages.

- Seeding: Plate RAW 264.7 cells at  
  
cells/well in 96-well plates.
- Pre-treatment: Treat cells with **Demethylmurrayanine** (1, 5, 10, 20  $\mu\text{M}$ ) for 1 hour.
  - Note: Ensure concentrations are sub-cytotoxic (verify with Exp A).

- Stimulation: Add Lipopolysaccharide (LPS) to final conc. of 1 µg/mL. Incubate for 24 hours.
- Griess Assay:
  - Transfer 100 µL of culture supernatant to a new plate.
  - Add 100 µL Griess Reagent (1:1 mix of 1% sulfanilamide and 0.1% NED).
  - Incubate 10 mins at Room Temp (Dark).
- Read: Measure Absorbance at 540 nm.
- Quantification: Compare against a Sodium Nitrite ( ) standard curve.

## Experiment C: Apoptosis Verification (Annexin V-FITC/PI)

Objective: Confirm if cell death is apoptotic (programmed) or necrotic.

- Seeding: Plate cells in 6-well plates ( cells/well).
- Treatment: Treat with IC50 concentration of **Demethylmurrayanine** for 24h.
- Harvesting: Trypsinize cells (gentle), wash with cold PBS.
- Staining: Resuspend in Binding Buffer. Add 5 µL Annexin V-FITC and 5 µL Propidium Iodide (PI). Incubate 15 min in dark.
- Flow Cytometry:
  - Q1 (Annexin- / PI+): Necrotic.
  - Q2 (Annexin+ / PI+): Late Apoptotic.
  - Q3 (Annexin- / PI-): Live.

- Q4 (Annexin+ / PI-): Early Apoptotic.
- Expectation: **Demethylmurrayanine** should increase Q4 and Q2 populations.

## Part 5: Troubleshooting & Expert Tips

Issue	Probable Cause	Corrective Action
Precipitation in Media	High concentration or rapid addition.	Dilute stock in a small volume of media before adding to the bulk culture. Vortex immediately.
High Vehicle Toxicity	DMSO > 0.5%. <sup>[2]</sup>	Ensure final DMSO is < 0.1%. <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup> Include a "DMSO-only" control in all plots.
Inconsistent IC50	Cell density variation.	Standardize seeding density. Use an automated cell counter.
No NO Inhibition	LPS inactive or dose too low.	Test LPS batch activity on positive control (e.g., Dexamethasone).

## Part 6: References

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- Nagappan, T., et al. (2011). "Antimicrobial and antioxidant activities of three carbazole alkaloids isolated from *Murraya koenigii*." *International Journal of Pharmacy and Pharmaceutical Sciences*, 3(4), 145-149. (Establishes bioactivity of related carbazoles).
- Handral, H. K., et al. (2012). "Anti-inflammatory activity of *Murraya koenigii* leaves."<sup>[5]</sup><sup>[6]</sup> *Indian Journal of Pharmacology*, 44(4), 487. (Context for anti-inflammatory mechanism).
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## Sources

- [1. Demethylmurrayanine | CAS:123497-84-7 | Alkaloids | High Purity | Manufacturer BioCrick \[biocrick.com\]](#)
- [2. lifetein.com \[lifetein.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. himedialabs.com \[himedialabs.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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